

# An In-depth Technical Guide to 3-Amino-N-(2-furylmethyl)benzamide

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## Compound of Interest

Compound Name: 3-Amino-N-(2-furylmethyl)benzamide

Cat. No.: B2916719

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## Abstract

**3-Amino-N-(2-furylmethyl)benzamide** is a chemical compound with potential applications in pharmaceutical research and development. This technical guide provides a summary of its known chemical properties. However, a comprehensive review of publicly available scientific literature and chemical databases reveals a significant gap in experimental data concerning its synthesis, purification, spectral characteristics, and biological activity. This document outlines the available information and highlights areas requiring further investigation.

## Chemical Properties

While experimental data is limited, basic chemical properties of **3-Amino-N-(2-furylmethyl)benzamide** have been reported by various chemical suppliers. These properties are summarized in the tables below.

## Identification

Property	Value	Citation
IUPAC Name	3-Amino-N-(furan-2-ylmethyl)benzamide	
CAS Number	923526-76-5	[1]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1]
SMILES	NC1=CC=CC(C(NCC2=CC=C O2)=O)=C1	[1]

## Physicochemical Properties

Property	Value	Citation
Molecular Weight	216.24 g/mol	[1]
Topological Polar Surface Area (TPSA)	68.26 Å <sup>2</sup>	[1]
logP (Predicted)	1.7918	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	3	[1]
Rotatable Bonds	3	[1]

Note: The logP value is a computational prediction and has not been experimentally verified.

## Experimental Data

A thorough search of scientific databases and literature reveals a notable absence of published experimental data for **3-Amino-N-(2-furylmethyl)benzamide**. The following sections detail the specific data that is currently unavailable.

## Physical Properties

- **Melting Point:** No experimentally determined melting point has been reported.
- **Boiling Point:** No experimentally determined boiling point has been reported.

- Solubility: Specific solubility data in common laboratory solvents (e.g., water, ethanol, DMSO, DMF) is not available. General guidance from suppliers suggests selecting an appropriate solvent based on the product's characteristics.[2]

## Spectral Data

No publicly available experimental spectral data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, Mass Spectrometry) for **3-Amino-N-(2-furylmethyl)benzamide** could be located. This information is crucial for structural confirmation and quality control.

## Synthesis and Purification

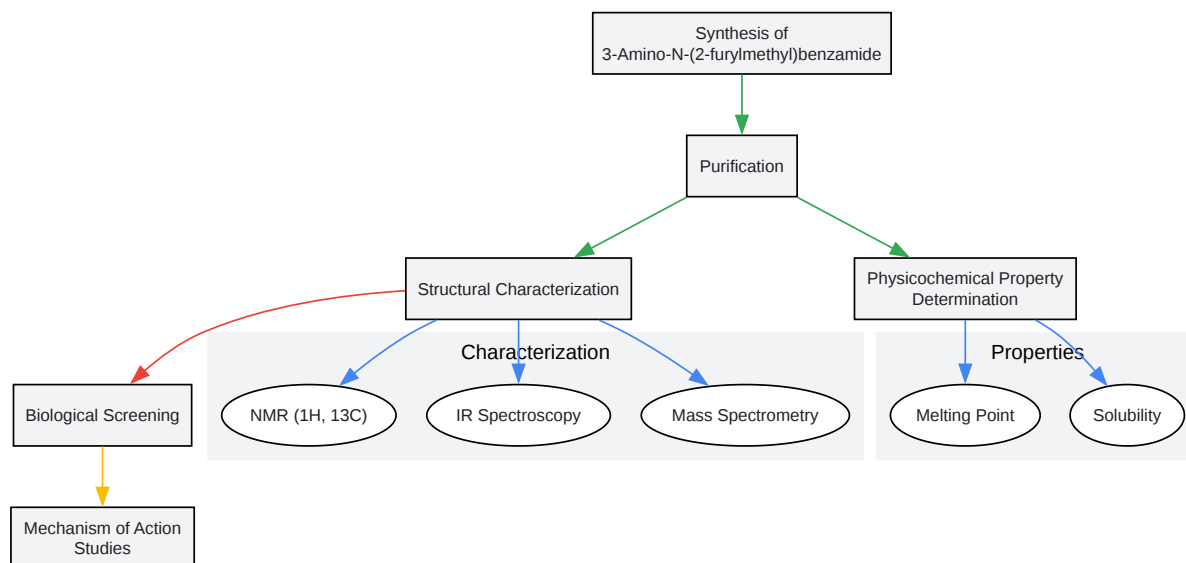
Detailed experimental protocols for the synthesis and purification of **3-Amino-N-(2-furylmethyl)benzamide** are not described in the reviewed literature. While general methods for the synthesis of benzamide derivatives are known, a specific, validated protocol for this compound is not available.

## Biological Activity and Mechanism of Action

There is no published research on the biological activity, mechanism of action, or any associated signaling pathways of **3-Amino-N-(2-furylmethyl)benzamide**. Its structural features, containing a benzamide and a furan moiety, are present in various biologically active molecules, suggesting potential for pharmacological investigation. However, without experimental data, any discussion of its potential therapeutic applications would be purely speculative.

## Logical Workflow for Future Research

Given the lack of available data, a logical workflow for the characterization of **3-Amino-N-(2-furylmethyl)benzamide** is proposed.



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## References

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